

Application Note: Synthesis of Secondary Alcohols via Grignard Reaction with p-Anisaldehyde

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Compound of Interest

Compound Name: *4-Methoxybenzaldehyde*

Cat. No.: *B044291*

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Abstract

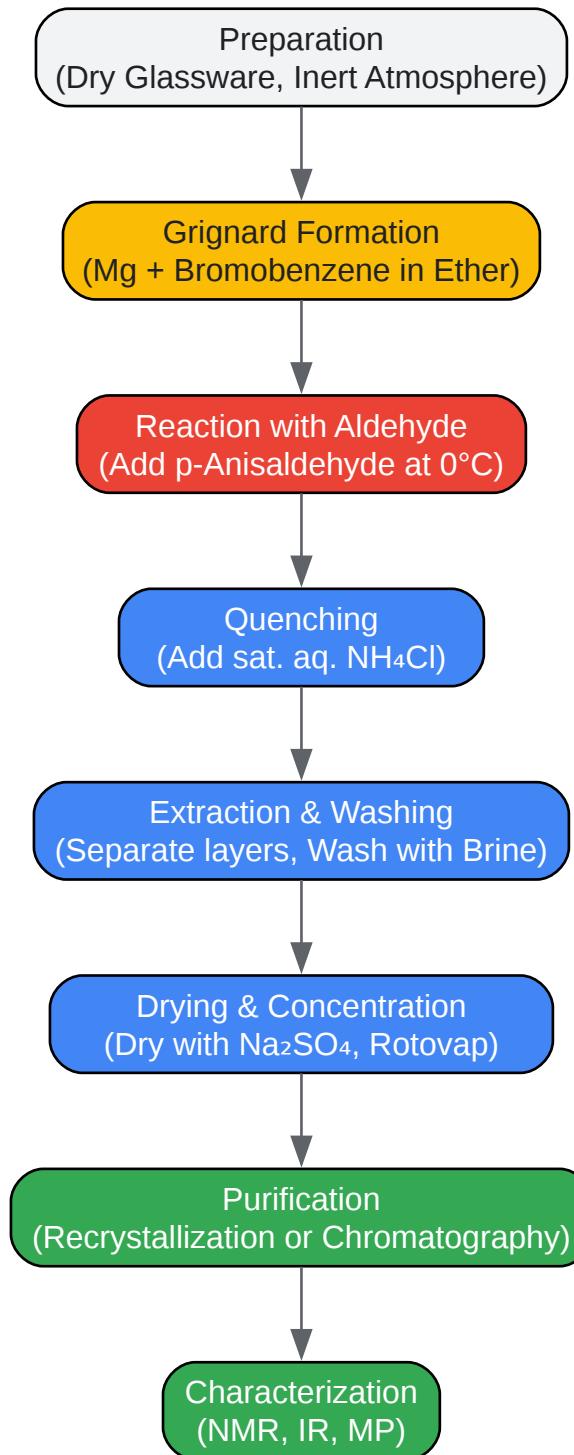
The Grignard reaction is a cornerstone of organic synthesis, enabling the formation of carbon-carbon bonds with exceptional versatility. This application note provides a detailed protocol for the synthesis of secondary alcohols through the nucleophilic addition of a Grignard reagent to p-anisaldehyde. The procedure outlines the preparation of the Grignard reagent, its reaction with the aldehyde, and the subsequent work-up and purification steps. This method is fundamental for creating complex molecular architectures relevant to pharmaceutical and materials science research.

Principle of the Reaction

The synthesis involves two primary stages. First, a Grignard reagent (an organomagnesium halide, RMgX) is prepared by reacting an organohalide with magnesium metal in an anhydrous ether solvent.^{[1][2]} The highly polarized carbon-magnesium bond renders the carbon atom nucleophilic and strongly basic.^[3]

In the second stage, the nucleophilic carbon of the Grignard reagent attacks the electrophilic carbonyl carbon of p-anisaldehyde.^[4] This addition reaction forms a tetrahedral magnesium

alkoxide intermediate. Subsequent quenching and protonation of this intermediate with a mild acid, such as aqueous ammonium chloride, yields the desired secondary alcohol.



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